

# Personal protective equipment for handling Ethyl 6,8-dichlorooctanoate

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## Compound of Interest

Compound Name: *Ethyl 6,8-dichlorooctanoate*

Cat. No.: *B143167*

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## Essential Safety and Handling Guide for Ethyl 6,8-dichlorooctanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Ethyl 6,8-dichlorooctanoate** (CAS No. 1070-64-0). Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

## I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 6,8-dichlorooctanoate** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> Cl <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	241.15 g/mol <a href="#">[1]</a>
Appearance	Colorless to pale yellow oil/liquid <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	109 °C at 0.7 Torr <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.107 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	105.1 °C <a href="#">[4]</a> <a href="#">[5]</a>
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, chloroform, and ethyl acetate. <a href="#">[3]</a> <a href="#">[5]</a>

## II. Hazard Identification and Personal Protective Equipment (PPE)

**Ethyl 6,8-dichlorooctanoate** is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

GHS Hazard Classification[\[1\]](#)[\[6\]](#)

Hazard Class	Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction. <a href="#">[1]</a> <a href="#">[6]</a>
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects. <a href="#">[1]</a> <a href="#">[6]</a>

Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.[6][7][8]	Protects against splashes and vapors that can cause eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Butyl rubber). [8][9] Fire/flame resistant and impervious clothing.[6]	Prevents skin contact, which may cause an allergic skin reaction.[1][6]
Respiratory Protection	Use in a well-ventilated area or under a fume hood.[6] If ventilation is inadequate, a NIOSH-certified respirator with appropriate cartridges for organic vapors and acid gases should be used.[7][10]	Minimizes inhalation of vapors.

### III. Operational Plan for Handling and Storage

A systematic approach to handling and storing **Ethyl 6,8-dichlorooctanoate** is essential to minimize exposure and risk.

#### Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Verify that the Safety Data Sheet (SDS) is readily available.

#### Step 2: Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- Keep away from incompatible materials, heat, and sources of ignition.[11][12]

- The storage area should be clearly marked, and access should be restricted to authorized personnel.
- Store apart from foodstuff containers.[6]

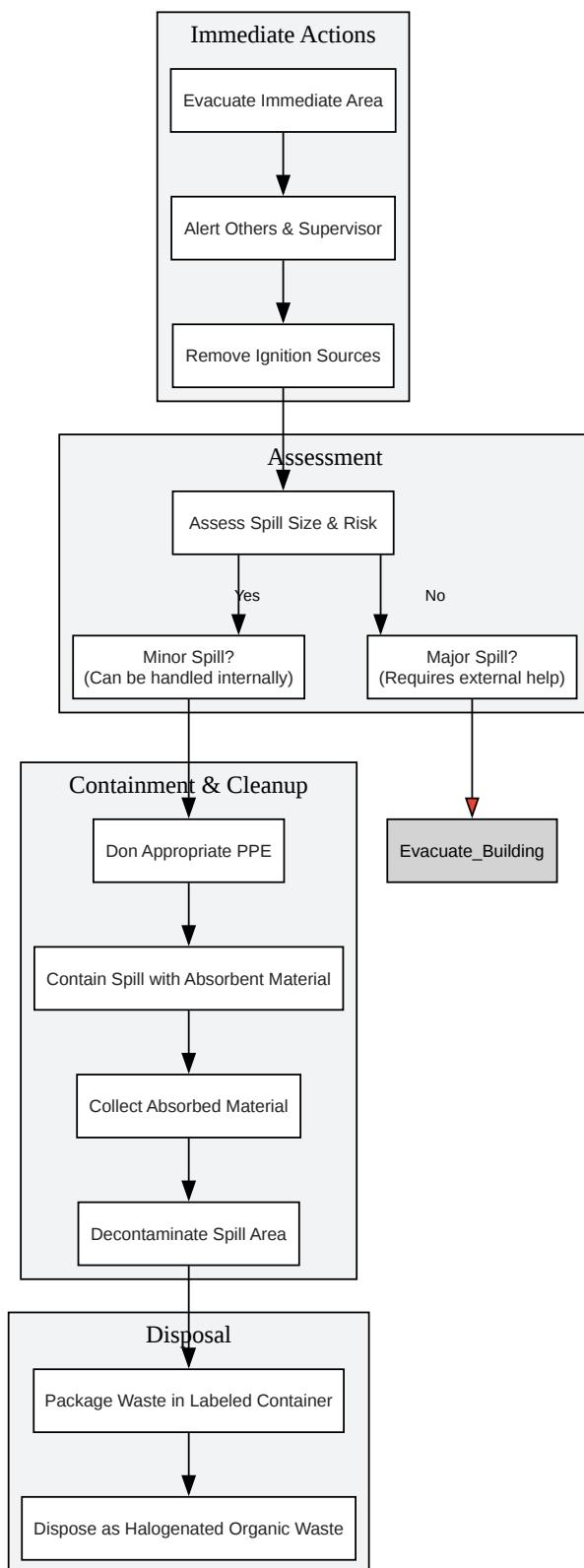
#### Step 3: Handling and Use

- All handling of **Ethyl 6,8-dichlorooctanoate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]
- Wear the appropriate PPE as specified in Section II.
- Avoid contact with skin and eyes.[6]
- Avoid breathing vapors or mist.[6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6]
- After handling, wash hands and any exposed skin thoroughly. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[6]

## IV. Spill Management Plan

In the event of a spill, immediate and appropriate action is necessary to control the situation and prevent exposure.

### Workflow for Chemical Spill Response



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Caption: Workflow for handling a chemical spill of **Ethyl 6,8-dichlorooctanoate**.

## Step-by-Step Spill Procedure

- Immediate Actions:

- Evacuate personnel from the immediate spill area.
- Alert nearby colleagues and the laboratory supervisor.
- If flammable vapors may be present, remove all sources of ignition.[\[12\]](#)

- Assessment:

- Assess the extent of the spill and the associated risks.
- For a small spill, trained personnel with appropriate PPE can proceed with cleanup.
- For a large spill, or if there is any uncertainty, evacuate the area and contact emergency services.

- Containment and Cleanup (for minor spills):

- Ensure adequate ventilation.
- Wear the personal protective equipment outlined in Section II.
- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand, or earth).
- Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.[\[11\]](#)
- Clean the spill area with a suitable solvent, followed by soap and water.

## V. Disposal Plan

**Ethyl 6,8-dichlorooctanoate** is a halogenated organic compound and must be disposed of as hazardous waste.

### Step 1: Waste Collection

- Collect waste **Ethyl 6,8-dichlorooctanoate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, leak-proof, and clearly labeled waste container.[11]
- The label should include the words "Hazardous Waste" and the chemical name.[13]

### Step 2: Waste Segregation

- Crucially, do not mix halogenated organic waste with non-halogenated organic waste.[13][14] [15] This is due to different disposal requirements and costs.[15][16]
- Store the halogenated waste container in a designated satellite accumulation area, away from incompatible materials.[16]

### Step 3: Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[6]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [6]

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## References

- 1. Ethyl 6,8-dichlorooctanoate | C10H18Cl2O2 | CID 14053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 6,8-Dichlorooctanoate Oil CAS 1070-64-0 Organic Intermediate [homesunshinepharma.com]
- 3. nbino.com [nbino.com]
- 4. Best Ethyl 6,8-dichlorooctanoate (6,8-dichloro-octanoicaciethylester) factory and suppliers | PTG [ptgchemical.com]
- 5. nbino.com [nbino.com]

- 6. echemi.com [echemi.com]
- 7. download.bASF.com [download.bASF.com]
- 8. Chlorination Safety Protocols & PPE for Water Disinfection | PTS [pipetestingservices.co.uk]
- 9. ehs.utk.edu [ehs.utk.edu]
- 10. watson-int.com [watson-int.com]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. 7.2 Organic Solvents [ehs.cornell.edu]
- 14. bucknell.edu [bucknell.edu]
- 15. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 16. campusoperations.temple.edu [campusoperations.temple.edu]
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